

Personal protective equipment for handling Deltamethric acid

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Compound of Interest

Compound Name: Deltamethric acid

Cat. No.: B164944

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Essential Safety and Handling Guide for Deltamethrin

This guide provides crucial safety and logistical information for handling Deltamethrin, a synthetic pyrethroid insecticide. While the request specified **Deltamethric acid**, the available safety data predominantly pertains to Deltamethrin. As **Deltamethric acid** is a metabolite and chemical precursor to Deltamethrin, these safety protocols are considered highly relevant and essential for ensuring laboratory safety.

Personal Protective Equipment (PPE)

When handling Deltamethrin, a comprehensive PPE strategy is critical to minimize exposure. The last line of defense against pesticide exposure is the correct selection, use, and maintenance of PPE.[1]

Eye and Face Protection:

- Safety Glasses: Wear safety glasses with side shields.[2]
- Chemical Goggles: Recommended for enhanced protection.[2][3]
- Eye Wash Station: An eye wash fountain or a suitable alternative should be readily available in the immediate work area.[4]

Hand Protection:

- **Gloves:** Use appropriate synthetic, chemically protective gloves (e.g., PVC or nitrile rubber).
[1][2][4]
- **Glove Protocol:** The suitability and durability of the glove type depend on the usage. For prolonged contact, a glove with a protection class of 5 or higher (breakthrough time >240 minutes) is recommended. For brief contact, a class 3 or higher (>60 minutes) is advised.[2] Always wash hands after removing gloves and apply a non-perfumed moisturizer.[2]

Body Protection:

- **Protective Clothing:** Wear impervious protective clothing to prevent skin contact.[4] This includes overalls or coveralls buttoned to the neck and wrist.[1][2]
- **Apron:** For mixing or handling concentrated solutions, a waterproof apron worn over coveralls is recommended.[1]
- **Footwear:** Chemically impervious footwear should be worn.[1]

Respiratory Protection:

- **Ventilation:** Use only in a well-ventilated area or outdoors.[5] Local and general exhaust ventilation should be employed to maintain exposure levels below limits.[6]
- **Respirator:** If engineering controls are insufficient, wear a suitable approved respirator.[4] For dusty conditions or spills, a respirator approved for dusts and mists of pesticides is adequate.[4] A particulate filter device (EN 143) is also recommended.[7]

Operational and Disposal Plans

Handling Procedures:

- **Avoid Contact:** Avoid all personal contact, including inhalation of dust or vapors.[2]
- **Hygiene:** Wash hands thoroughly with soap and water after handling and before eating, drinking, smoking, or using the toilet.[4][6] Contaminated work clothing should not be allowed out of the workplace and must be washed separately before reuse.[3]

- Ventilation: Work under a hood and ensure adequate ventilation.[\[5\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[8\]](#)
[\[9\]](#) Use non-sparking tools and take measures to prevent electrostatic charge buildup.[\[8\]](#)[\[9\]](#)
- Storage: Store in original, tightly closed containers in a cool, dry, and well-ventilated area.[\[2\]](#)
[\[5\]](#)[\[7\]](#) The storage area should be locked and out of reach of children and unauthorized personnel.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Spill Management Plan:

- Minor Spills:
 - Wear appropriate PPE (protective clothing, gloves, safety glasses, and dust respirator).[\[2\]](#)
 - Clean up spills immediately.[\[2\]](#)
 - Use dry clean-up procedures; avoid generating dust.[\[2\]](#)
 - Soak up liquid spills with non-combustible absorbent material like sand or earth.[\[4\]](#) For solid spills, you can dampen with water to prevent dusting before sweeping.[\[2\]](#)
 - Collect the material in suitable, labeled containers for disposal.[\[2\]](#)[\[4\]](#)
- Major Spills:
 - Evacuate the area and move upwind.[\[2\]](#)
 - Alert emergency responders, providing the location and nature of the hazard.[\[2\]](#)
 - Contain the spill to prevent it from entering drains or watercourses.[\[4\]](#)

Disposal Plan:

- Waste Disposal: Dispose of waste material at an approved waste disposal facility or industrial combustion plant, in accordance with federal, state, and local regulations.[\[5\]](#)[\[6\]](#)[\[7\]](#)
Do not contaminate water, food, or feed by storage or disposal.[\[10\]](#)

- Container Disposal: Do not reuse empty containers.[10] Triple rinse containers, then offer for recycling or reconditioning, or puncture and dispose of in a sanitary landfill, or by incineration if allowed.[6][10]

Quantitative Data Summary

Property	Value
Chemical Name	Deltamethrin
CAS Number	52918-63-5[7][11]
Molecular Formula	C ₂₂ H ₁₉ Br ₂ NO ₃ [7][8]
Molar Mass	505.2 g/mol [7]
Appearance	Solid[2]
Melting Point	98–101 °C[11]
Hazard Class (Oral)	Acute Toxicity 3 (Toxic if swallowed)[7][11]
Hazard Class (Inhalation)	Acute Toxicity 3 (Toxic if inhaled)[7][11]
Aquatic Toxicity	Very toxic to aquatic life with long-lasting effects[5][7][11]

Emergency Response and First Aid

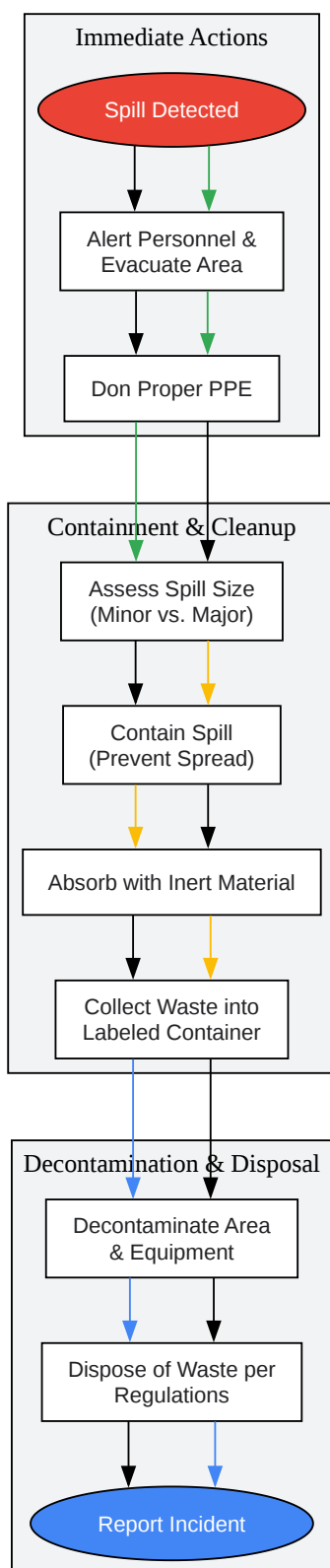
First Aid Measures:

- General Advice: If you feel unwell, seek medical advice and show the safety data sheet to the doctor. First aiders should protect themselves.
- Inhalation: Move the person to fresh air.[7][12] If breathing is difficult or has stopped, give artificial respiration and call a physician or poison control center immediately.[7][12]
- Skin Contact: Immediately remove all contaminated clothing.[2][7] Brush off loose particles and rinse the skin thoroughly with water and non-abrasive soap.[4][7]
- Eye Contact: Immediately hold eyelids apart and flush the eyes continuously with running water for at least 15 minutes.[2][12] Remove contact lenses if present and easy to do.[7]

Continue rinsing and call a physician immediately.[12]

- Ingestion: Rinse mouth with water (only if the person is conscious).[7] Do NOT induce vomiting.[7] Immediately call a POISON CENTER or doctor.[5][7] A slurry of activated charcoal in water may be recommended.[2]

Emergency Workflow: Deltamethrin Spill Response



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Caption: Workflow for managing a Deltamethrin chemical spill.

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